

toxicological profile of heptabromobiphenyls

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Compound of Interest

Compound Name: 2,3,3',4,4',5,5'-
Heptabromobiphenyl

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Toxicokinetics

Heptabromobiphenyls are a class of polybrominated biphenyls (PBBs) that are persistent in the environment and bioaccumulate in fatty tissues.^[1] Their toxicokinetics are defined by their lipophilicity, leading to efficient absorption and slow excretion.

Absorption, Distribution, Metabolism, and Excretion (ADME)

PBBs, including heptabromobiphenyls, are absorbed into the body through ingestion, inhalation, and skin contact.^{[1][2]} Once absorbed, their fat-soluble nature causes them to accumulate in lipid-rich tissues like adipose tissue, the liver, skin, and breast milk.^[2] Metabolism of these compounds is very slow and depends on the specific congener. Excretion is primarily through feces, with the half-life in the human body estimated to be several years.^[3]

Table 1: Summary of ADME Profile for Heptabromobiphenyls

Parameter	Description	Species
Absorption	Readily absorbed via oral, inhalation, and dermal routes. [2]	Humans, Rats
Distribution	Accumulates in lipid-rich tissues such as adipose tissue, liver, and skin.[2] Crosses the placenta and is found in breast milk.[2]	Humans, Rats
Metabolism	Metabolism is limited and occurs via the microsomal monooxygenase system. The rate depends on the specific bromine substitution pattern.	Rats
Excretion	Highly brominated congeners are excreted unchanged in the feces. Lower brominated congeners can be transformed into hydroxylated derivatives and eliminated in urine.	Rats

Experimental Protocol: Analysis of Heptabromobiphenyls in Biological Samples

The standard method for detecting and quantifying heptabromobiphenyls in biological matrices like plasma or tissue involves extraction followed by gas chromatography/mass spectrometry (GC/MS).

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